

Comparative study of Strictosidinic Acid production in different plant species.

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Compound of Interest

Compound Name: *Strictosidinic Acid*

Cat. No.: *B127223*

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A Comparative Analysis of Strictosidinic Acid Production in Higher Plants

For Researchers, Scientists, and Drug Development Professionals: An In-depth Guide to **Strictosidinic Acid** Across Key Plant Species

Strictosidinic acid, a pivotal monoterpenoid indole alkaloid (MIA), serves as a crucial precursor in the biosynthesis of numerous pharmacologically significant compounds, most notably the anti-cancer agent camptothecin. Understanding its production across different plant species is paramount for optimizing natural sourcing and exploring biotechnological production avenues. This guide provides a comparative overview of **strictosidinic acid** production in prominent plant species, supported by available experimental data, detailed methodologies, and visual representations of the underlying biological pathways.

Quantitative Comparison of Strictosidinic Acid Production

The accumulation of **strictosidinic acid** varies significantly among plant species and even between different tissues of the same plant. While comprehensive quantitative data remains sparse for some species, this section summarizes the available information to facilitate a comparative understanding.

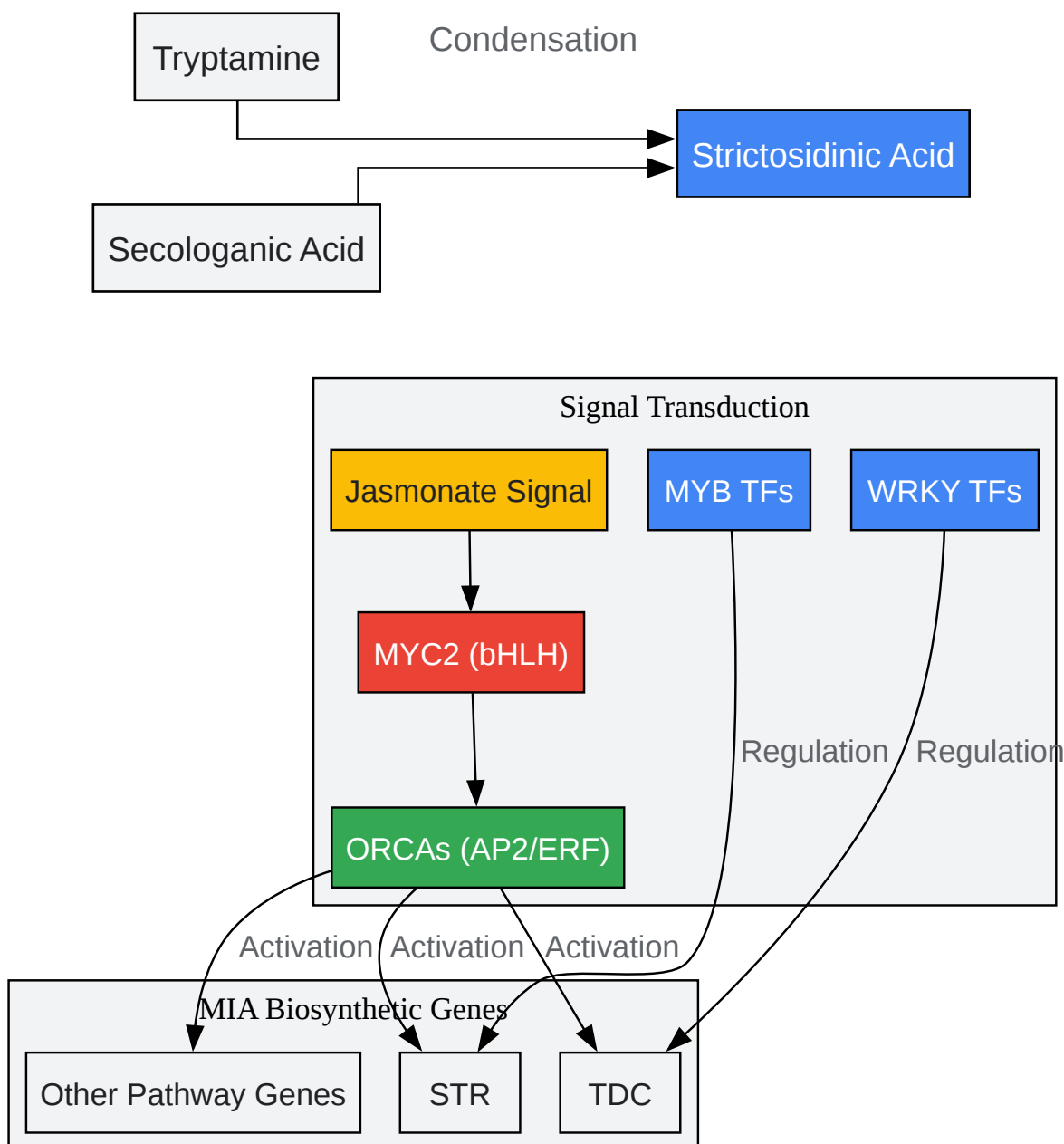
Plant Species	Tissue	Strictosidinic Acid Content	Method of Quantification	Reference
Camptotheca acuminata	Shoot Apex	Highest relative abundance	UHPLC/MS	[1]
Young Leaf	High relative abundance	UHPLC/MS	[1]	
Stem	Moderate relative abundance	UHPLC/MS	[1]	
Root	Lower relative abundance	UHPLC/MS	[1]	
Mature Leaf	Lowest relative abundance	UHPLC/MS	[1]	
Ophiorrhiza pumila	Various tissues	Detected, but quantitative data is not readily available. Both strictosidine and strictosidinic acid pathways are present.	LC-MS	[2][3]
Nothapodytes nimmoniana	Various tissues	Detected, but quantitative data is not readily available. Both strictosidine and strictosidinic acid pathways are suggested to be present.	LC-MS/MS	[4][5]

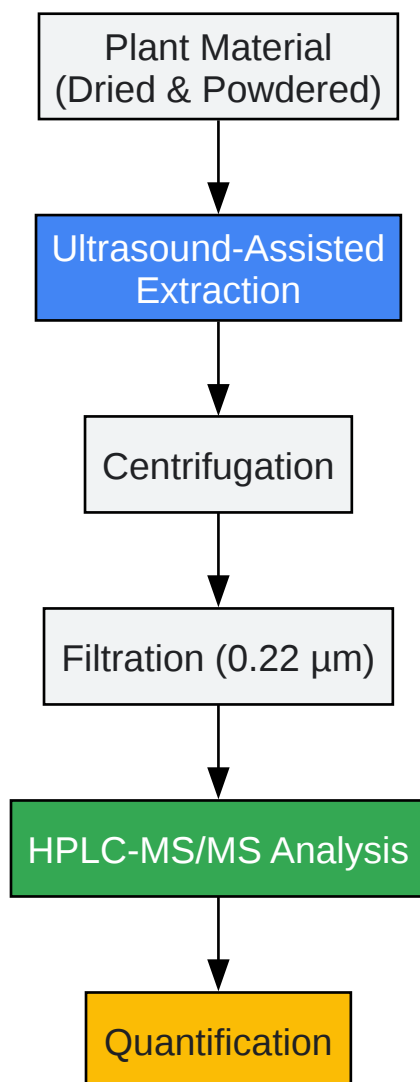
Note: The data for *Camptotheca acuminata* is presented as relative abundance due to the nature of the available literature. Further research is required to establish absolute quantitative values for **strictosidinic acid** across all listed species and their various tissues.

Biosynthesis and Regulatory Pathways

The formation of **strictosidinic acid** is a key step in the monoterpenoid indole alkaloid (MIA) pathway. It is synthesized through the condensation of tryptamine, derived from the shikimate pathway, and secologanic acid, an iridoid monoterpene. This reaction is catalyzed by strictosidine synthase or a similar enzyme.[1][6]

Strictosidinic Acid Biosynthetic Pathway





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References

- 1. Metabolite Diversity in Alkaloid Biosynthesis: A Multilane (Diastereomer) Highway for Camptothecin Synthesis in *Camptotheca acuminata* - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Putative genes in alkaloid biosynthesis identified in *Dendrobium officinale* by correlating the contents of major bioactive metabolites with genes expression between Protocorm-like bodies and leaves - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. ias.ac.in [ias.ac.in]
- 6. researchgate.net [researchgate.net]
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